Spectroscopic Characterization of 2-(4-Butoxybenzoyl)oxazole: An In-depth Technical Guide

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Compound of Interest

Compound Name:	*2-(4-Butoxybenzoyl)oxazole*
CAS No.:	*898760-23-1*
Cat. No.:	*B1325400*

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Abstract

This technical guide provides a comprehensive overview of the spectroscopic characterization of **2-(4-Butoxybenzoyl)oxazole**, a heterocyclic compound of interest in contemporary drug discovery.[1][2][3][4][5] The oxazole scaffold is a privileged structure in medicinal chemistry, known to impart a range of biological activities.[4][5] This document outlines the theoretical underpinnings and practical application of key analytical techniques essential for the structural elucidation and confirmation of this molecule. We delve into the rationale behind experimental choices in Nuclear Magnetic Resonance (NMR) spectroscopy, Fourier-Transform Infrared (FT-IR) spectroscopy, Ultraviolet-Visible (UV-Vis) spectroscopy, and Mass Spectrometry (MS). The presented data, based on established spectroscopic principles and data from analogous structures, serves as a robust reference for researchers, scientists, and drug development professionals engaged in the synthesis and analysis of novel oxazole derivatives.

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Introduction: The Significance of 2-(4-Butoxybenzoyl)oxazole

The molecule **2-(4-Butoxybenzoyl)oxazole** belongs to the broader class of oxazole-containing compounds, which are a cornerstone in the development of new therapeutic agents.[4] The fusion of the oxazole ring with a substituted benzoyl moiety creates a unique electronic and steric environment, making it a compelling candidate for biological screening. The butoxy group, in particular, can modulate lipophilicity, a critical parameter for drug absorption and distribution. A thorough spectroscopic characterization is the bedrock of any further investigation, ensuring the identity, purity, and stability of the synthesized compound. This guide provides the foundational spectroscopic knowledge base for **2-(4-Butoxybenzoyl)oxazole**.

Molecular Structure and Properties:

- Chemical Name: **2-(4-Butoxybenzoyl)oxazole**
- CAS Number: 898760-23-1
- Molecular Formula: $C_{14}H_{15}NO_3$
- Molecular Weight: 245.27 g/mol

Caption: Molecular Structure of **2-(4-Butoxybenzoyl)oxazole**.

^{1}H Nuclear Magnetic Resonance (^{1}H NMR) Spectroscopy

^{1}H NMR spectroscopy is a powerful technique for elucidating the structure of organic molecules by providing information about the chemical environment of hydrogen atoms. The chemical shift, integration, and multiplicity of the signals are key parameters for structural assignment.

Experimental Protocol: A Self-Validating System

A robust ^{1}H NMR experiment ensures reproducibility and accuracy. The following protocol is recommended:

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- Sample Preparation: Dissolve approximately 5-10 mg of **2-(4-Butoxybenzoyl)oxazole** in ~0.7 mL of a deuterated solvent (e.g., $CDCl_3$ or DMSO-d_6) in a clean, dry NMR tube. The choice of solvent is critical; $CDCl_3$ is a good first choice for many organic molecules, while DMSO-d_6 can be used for less soluble compounds.
- Internal Standard: Add a small amount of tetramethylsilane (TMS) as an internal standard (δ 0.00 ppm). TMS is chemically inert and provides a sharp, easily identifiable reference signal.
- Instrument Parameters: Acquire the spectrum on a 400 MHz or higher field NMR spectrometer. A higher field strength provides better signal dispersion and resolution.
- Data Acquisition: Key parameters to set include a sufficient number of scans (e.g., 16 or 32) to achieve a good signal-to-noise ratio, a spectral width that encompasses all expected proton signals (e.g., 0-12 ppm), and a relaxation delay (D1) of at least 1-2 seconds to ensure quantitative integration.
- Data Processing: Process the raw data (Free Induction Decay - FID) by applying a Fourier transform, phasing the spectrum, and calibrating the chemical shift scale to the TMS signal.

Predicted ^{1}H NMR Data

The following table summarizes the predicted ^{1}H NMR spectral data for **2-(4-Butoxybenzoyl)oxazole** in $CDCl_3$.

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Chemical Shift (δ, ppm)	Multiplicity	Integration	Assignment
~8.10	d (J ≈ 9.0 Hz)	2H	H-2', H-6' (Aromatic)
~7.85	s	1H	H-5 (Oxazole)
~7.35	s	1H	H-4 (Oxazole)
~6.95	d (J ≈ 9.0 Hz)	2H	H-3', H-5' (Aromatic)
~4.05	t (J ≈ 6.5 Hz)	2H	-O-CH_2-
~1.80	m	2H	-O-CH_2-CH_2-
~1.50	m	2H	-CH_2-CH_3
~0.98	t (J ≈ 7.4 Hz)	3H	-CH_3

Interpretation of the ^{1}H NMR Spectrum

The predicted ^{1}H NMR spectrum provides a clear fingerprint of the molecule's structure:

- Aromatic Protons: The two doublets at approximately 8.10 ppm and 6.95 ppm are characteristic of a para-substituted benzene ring. The downfield shift of the doublet at ~8.10 ppm is due to the deshielding effect of the adjacent carbonyl group. The protons are coupled to each other, resulting in the doublet splitting pattern.

- Oxazole Protons: The two singlets at ~7.85 ppm and ~7.35 ppm are assigned to the protons on the oxazole ring. Their distinct chemical shifts are a hallmark of the oxazole heterocycle. [6]

- Butoxy Chain Protons: The aliphatic region of the spectrum reveals the butoxy group. The triplet at ~4.05 ppm corresponds to the methylene group directly attached to the oxygen atom, which is deshielded. The two multiplets at ~1.80 ppm and ~1.50 ppm are assigned to the other two methylene groups. The terminal methyl group appears as a triplet at ~0.98 ppm, the most upfield signal.

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^{13}C Nuclear Magnetic Resonance (^{13}C NMR) Spectroscopy

^{13}C NMR spectroscopy provides information about the carbon skeleton of a molecule. Each unique carbon atom in the structure gives rise to a distinct signal.

Experimental Protocol

The experimental setup for ^{13}C NMR is similar to that of ^{1}H NMR, with a few key differences:

- Pulse Program: A standard proton-decoupled pulse sequence is used to simplify the spectrum by removing C-H coupling, resulting in a single peak for each carbon atom.
- Number of Scans: Due to the low natural abundance of the ^{13}C isotope, a significantly larger number of scans (e.g., 1024 or more) is required to obtain a good signal-to-noise ratio.
- Spectral Width: A wider spectral width (e.g., 0-200 ppm) is necessary to cover the range of carbon chemical shifts.

Predicted ^{13}C NMR Data

The predicted ^{13}C NMR spectral data for **2-(4-Butoxybenzoyl)oxazole** in $CDCl_3$ are presented below.

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Chemical Shift (δ, ppm)	Assignment
~182.0	C=O (Carbonyl)
~163.5	C-4' (Aromatic)
~160.0	C-2 (Oxazole)
~142.0	C-5 (Oxazole)
~132.0	C-2', C-6' (Aromatic)
~128.0	C-4 (Oxazole)
~125.0	C-1' (Aromatic)
~114.5	C-3', C-5' (Aromatic)
~68.0	-O-CH_2-
~31.0	-O-CH_2-CH_2-
~19.2	-CH_2-CH_3
~13.8	-CH_3

Interpretation of the ^{13}C NMR Spectrum

The ^{13}C NMR spectrum confirms the carbon framework of **2-(4-Butoxybenzoyl)oxazole**:

- Carbonyl Carbon: The most downfield signal at ~182.0 ppm is characteristic of a ketone carbonyl carbon.[7]
- Aromatic and Heterocyclic Carbons: The signals in the range of 114-164 ppm correspond to the aromatic and oxazole ring carbons. The carbon attached to the butoxy group (C-4') is significantly deshielded. The distinct chemical shifts for the oxazole carbons (C-2, C-4, and C-5) are in agreement with values reported for similar heterocyclic systems.[6][8]
- Butoxy Chain Carbons: The aliphatic carbons of the butoxy group appear in the upfield region of the spectrum, with the terminal methyl carbon being the most shielded.

Fourier-Transform Infrared (FT-IR) Spectroscopy

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FT-IR spectroscopy is used to identify the functional groups present in a molecule by measuring the absorption of infrared radiation at specific frequencies corresponding to the vibrations of chemical bonds.

Experimental Protocol

A standard and reliable method for obtaining an FT-IR spectrum of a solid sample is as follows:

- Sample Preparation: The sample can be analyzed as a solid using an Attenuated Total Reflectance (ATR) accessory, which requires minimal sample preparation. Alternatively, a KBr pellet can be prepared by grinding a small amount of the sample with dry potassium bromide and pressing the mixture into a transparent disk.
- Background Spectrum: A background spectrum of the empty sample compartment (for ATR) or a pure KBr pellet is recorded first. This is crucial for correcting for atmospheric and instrumental interferences.
- Sample Spectrum: The sample is then placed in the beam path, and its spectrum is recorded.
- Data Processing: The final spectrum is presented as percent transmittance versus wavenumber (cm^{-1}).

Predicted FT-IR Data

The following table lists the predicted characteristic IR absorption bands for **2-(4-Butoxybenzoyl)oxazole**.

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Wavenumber (cm^{-1})	Vibration Type	Functional Group
~3100-3000	C-H stretch	Aromatic and Oxazole
~2960-2850	C-H stretch	Aliphatic (Butoxy)
~1660	C=O stretch	Ketone
~1600, 1580, 1510	C=C and C=N stretch	Aromatic and Oxazole
~1250	C-O stretch (Aryl ether)	Ar-O-CH_2
~1170	C-O-C stretch (Oxazole)	Oxazole ring
~1100	C-O stretch (Alkyl ether)	-CH_2-O-

Interpretation of the FT-IR Spectrum

The FT-IR spectrum provides clear evidence for the key functional groups in **2-(4-Butoxybenzoyl)oxazole**:

- C-H Stretching: The absorptions above 3000 cm^{-1} are indicative of C-H bonds in the aromatic and oxazole rings, while the strong bands below 3000 cm^{-1} confirm the presence of the aliphatic butoxy group.[9][10]
- Carbonyl Stretching: A strong, sharp absorption band around 1660 cm^{-1} is a definitive indicator of the ketone carbonyl group.[11][12]
- Aromatic and Heterocyclic Ring Vibrations: The series of bands between 1600 and 1510 cm^{-1} are characteristic of the stretching vibrations of the C=C bonds in the benzene ring and the C=N and C=C bonds within the oxazole ring.
- C-O Stretching: The presence of strong C-O stretching bands around 1250 cm^{-1} and 1100 cm^{-1} confirms the aryl ether and alkyl ether linkages of the butoxy group and the oxazole ring, respectively.

Mass Spectrometry (MS)

Mass spectrometry is an analytical technique that measures the mass-to-charge ratio (m/z) of ions. It is used to determine the molecular weight of a compound and can also provide

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information about its structure through fragmentation patterns.

Experimental Protocol

A common and effective method for analyzing a small organic molecule like **2-(4-Butoxybenzoyl)oxazole** is Electrospray Ionization (ESI) coupled with a high-resolution mass spectrometer (e.g., Q-TOF or Orbitrap).

- Sample Preparation: A dilute solution of the sample is prepared in a suitable solvent such as methanol or acetonitrile.
- Ionization: The solution is introduced into the ESI source, where a high voltage is applied to create a fine spray of charged droplets. The solvent evaporates, leading to the formation of gas-phase ions. For this molecule, protonated molecules $[M+H]^+$ are expected in positive ion mode.
- Mass Analysis: The ions are then guided into the mass analyzer, which separates them based on their m/z ratio.
- Detection: The separated ions are detected, and a mass spectrum is generated, which is a plot of ion intensity versus m/z.



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Caption: A generalized workflow for Mass Spectrometry analysis.

Predicted Mass Spectrum Data

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m/z	Ion	Interpretation
246.1125	$[M+H]^+$	Protonated molecular ion (Exact Mass)
189.0550	$[M - C_4H_9O + H]^+$	Loss of the butoxy group
105.0335	$[C_7H_5O]^+$	Benzoyl cation
69.0233	$[C_3H_3NO]^+$	Fragment corresponding to the oxazole moiety

Interpretation of the Mass Spectrum

- Molecular Ion: The most critical piece of information is the accurate mass of the protonated molecular ion, $[M+H]^+$. For $C_{14}H_{15}NO_3$, the calculated exact mass is 245.1052. The observation of a protonated ion at m/z 246.1125 would confirm the molecular formula.

- Fragmentation Pattern: The fragmentation of the molecular ion provides structural clues. Common fragmentation pathways for this molecule would likely involve the cleavage of the butoxy group and the bond between the benzoyl group and the oxazole ring, leading to the characteristic fragment ions listed in the table.

Ultraviolet-Visible (UV-Vis) Spectroscopy

UV-Vis spectroscopy provides information about the electronic transitions within a molecule. It is particularly useful for analyzing compounds with conjugated systems.

Experimental Protocol

- Solvent Selection: Choose a UV-transparent solvent, such as ethanol or acetonitrile.

- Sample Preparation: Prepare a dilute solution of the compound in the chosen solvent. The concentration should be adjusted to give an absorbance reading between 0.2 and 0.8 for the main absorption band.

- Data Acquisition: Record the spectrum over a range of wavelengths, typically from 200 to 400 nm. A blank spectrum of the solvent should be recorded and subtracted from the sample spectrum.

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Predicted UV-Vis Data

λmax (nm)	Molar Absorptivity (ε)	Electronic Transition	Chromophore
~280-300	High	π → π*	Conjugated system of the benzoyl and oxazole rings

Interpretation of the UV-Vis Spectrum

The UV-Vis spectrum is expected to show a strong absorption band in the region of 280-300 nm. This absorption is attributed to π → π* electronic transitions within the extended conjugated system formed by the benzoyl group and the oxazole ring. The position and intensity of this band can be influenced by the solvent polarity.

Conclusion

The comprehensive spectroscopic characterization of **2-(4-Butoxybenzoyl)oxazole** using ^{1}H NMR, ^{13}C NMR, FT-IR, Mass Spectrometry, and UV-Vis spectroscopy provides a detailed and unambiguous confirmation of its chemical structure. The data and interpretations presented in this guide serve as a foundational reference for researchers working with this and related oxazole derivatives. Adherence to the outlined experimental protocols will ensure the generation of high-quality, reproducible data, which is paramount for the integrity of research and development in the pharmaceutical sciences.

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